

Application Notes and Protocols for Growth Inhibition Assays with VU0661013

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Compound of Interest

Compound Name: VU0661013

Cat. No.: B611778

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Introduction

VU0661013 is a novel, potent, and selective small-molecule inhibitor of Myeloid Cell Leukemia 1 (MCL-1), an anti-apoptotic protein belonging to the B-cell lymphoma 2 (BCL-2) family.[1] Overexpression of MCL-1 is a common feature in various hematological malignancies, including Acute Myeloid Leukemia (AML), and is a known mechanism of resistance to chemotherapy and other targeted agents like the BCL-2 inhibitor, venetoclax.[2] **VU0661013** acts by disrupting the interaction between MCL-1 and the pro-apoptotic protein BIM, thereby unleashing the apoptotic cascade in cancer cells dependent on MCL-1 for survival.[1][3] These application notes provide detailed protocols for assessing the growth inhibitory effects of **VU0661013** in cancer cell lines, with a focus on AML.

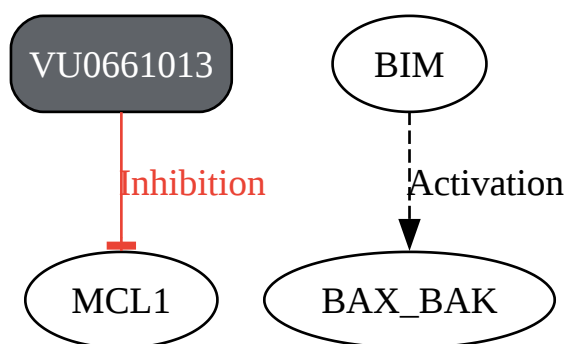
Data Presentation

The growth inhibitory activity of **VU0661013** has been evaluated across a panel of AML cell lines, demonstrating a range of sensitivities. The half-maximal growth inhibition (GI50) values at 48 hours of treatment are summarized in the table below.

Cell Line	GI50 (μM) at 48 hours
MOLM13	0.08
MV4-11	0.1
OCI-AML2	0.2
OCI-AML3	>10
TEX	>10
U937	>10
HL-60	>10
OCI-AML5	>10
MOLM14	>10
Nomo-1	>10
THP-1	>10

Data sourced from Ramsey, H. E., et al. (2018).
[\[1\]](#)

Signaling Pathway of VU0661013 Action



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Experimental Protocols

Protocol 1: General Growth Inhibition Assay using MTT

This protocol outlines the determination of cell viability and growth inhibition in AML cell lines treated with **VU0661013** using a colorimetric MTT assay.

Materials:

- AML cell lines (e.g., MOLM13, MV4-11)
- **VU0661013**
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% Penicillin-Streptomycin)
- 96-well flat-bottom plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.1N HCl in isopropanol)
- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding:
 - Culture AML cells to logarithmic growth phase.
 - Perform a cell count and determine viability using Trypan Blue exclusion.
 - Dilute the cell suspension to the desired seeding density (e.g., 2×10^4 cells/well) in complete culture medium.
 - Seed 100 μ L of the cell suspension into each well of a 96-well plate.
 - Include wells with medium only for blank measurements.
- Compound Preparation and Addition:

- Prepare a stock solution of **VU0661013** in DMSO.
- Perform serial dilutions of **VU0661013** in complete culture medium to achieve the desired final concentrations.
- Add 100 µL of the diluted compound or vehicle control (medium with the same percentage of DMSO) to the appropriate wells. The final volume in each well should be 200 µL.
- Incubation:
 - Incubate the plate for 48 hours at 37°C in a humidified atmosphere with 5% CO₂.
- MTT Assay:
 - Add 20 µL of MTT solution to each well.
 - Incubate the plate for an additional 4 hours at 37°C.
 - Add 100 µL of solubilization solution to each well to dissolve the formazan crystals.
 - Mix thoroughly by gentle pipetting.
- Data Acquisition:
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Subtract the average absorbance of the blank wells from all other readings.
 - Calculate the percentage of growth inhibition relative to the vehicle-treated control wells.
 - Plot the percentage of inhibition against the log of the **VU0661013** concentration and determine the GI50 value using non-linear regression analysis.

Protocol 2: Luminescent Cell Viability Assay using CellTiter-Glo®

This protocol provides an alternative method for assessing cell viability based on the quantification of ATP, which is indicative of metabolically active cells.

Materials:

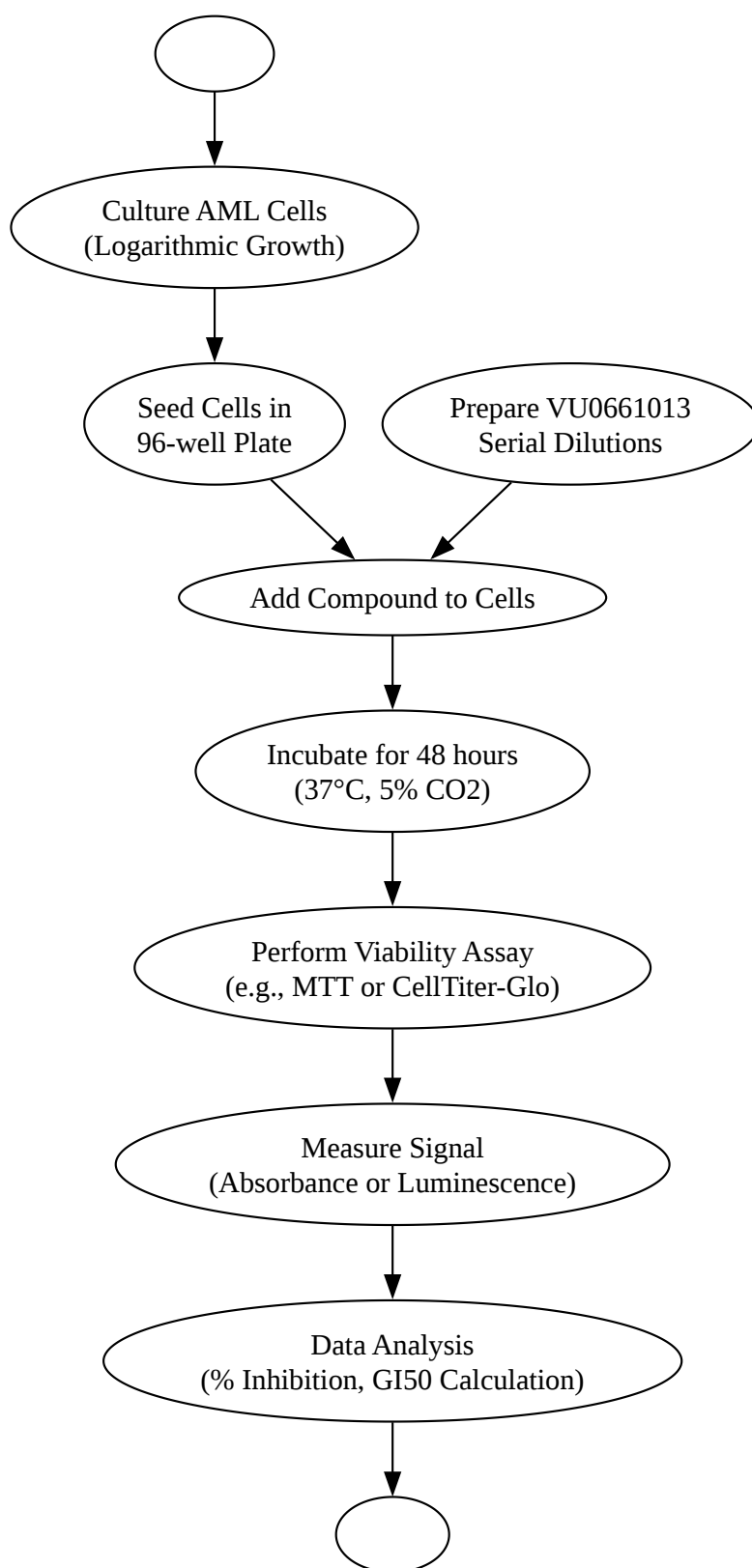
- AML cell lines
- **VU0661013**
- Complete cell culture medium
- Opaque-walled 96-well plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Luminometer

Procedure:

- Cell Seeding:
 - Follow step 1 from the MTT protocol, using opaque-walled 96-well plates suitable for luminescence measurements. Seed 100 µL of cell suspension per well.
- Compound Preparation and Addition:
 - Follow step 2 from the MTT protocol. Add 100 µL of diluted **VU0661013** or vehicle control to the wells.
- Incubation:
 - Incubate the plate for 48 hours at 37°C in a humidified atmosphere with 5% CO₂.
- CellTiter-Glo® Assay:
 - Equilibrate the plate and the CellTiter-Glo® reagent to room temperature for approximately 30 minutes.
 - Add 100 µL of CellTiter-Glo® reagent to each well.

- Place the plate on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
- Data Acquisition:
 - Measure the luminescence using a luminometer.
- Data Analysis:
 - Subtract the average luminescence of the blank wells.
 - Calculate the percentage of viability relative to the vehicle-treated control wells.
 - Determine the GI50 value as described in the MTT protocol.

Experimental Workflow Visualization



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References

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